

# 3-Oxaspiro[5.5]undecane-2,4-dione molecular weight and formula

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## Compound of Interest

Compound Name: 3-Oxaspiro[5.5]undecane-2,4-dione

Cat. No.: B047308

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## An In-depth Technical Guide on 3-Oxaspiro[5.5]undecane-2,4-dione

This document provides core physicochemical properties of **3-Oxaspiro[5.5]undecane-2,4-dione**, a heterocyclic building block relevant to professionals in chemical research and drug development.

## Physicochemical Data

The fundamental molecular properties of **3-Oxaspiro[5.5]undecane-2,4-dione** are summarized below. This data is derived from standard, curated chemical information databases.

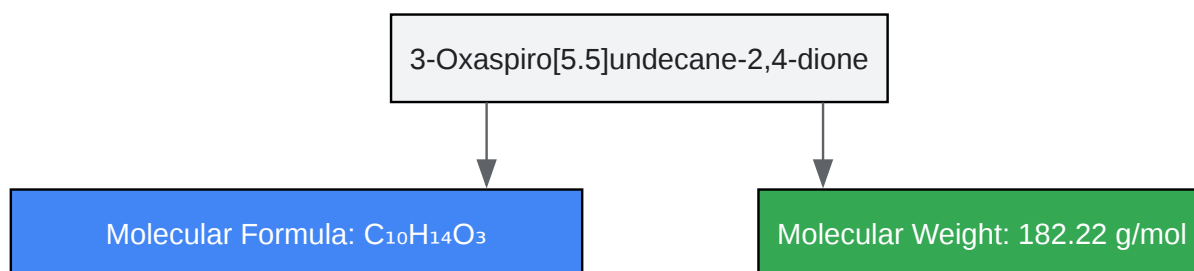
Property	Value
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>3</sub>
Molecular Weight	182.22 g/mol <a href="#">[1]</a>
IUPAC Name	3-Oxaspiro[5.5]undecane-2,4-dione
CAS Number	1010-26-0

## Experimental Protocols

The data presented in this guide is based on computational and established reference information from chemical databases. As such, experimental protocols for the determination of the molecular formula and weight are not detailed here. These values are calculated based on the known atomic weights of the constituent atoms (Carbon, Hydrogen, and Oxygen) as defined by IUPAC standards.

## Data Relationships

The logical connection between the compound's name and its primary molecular identifiers is illustrated in the following diagram.



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Caption: Relationship between chemical name, formula, and molecular weight.

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## References

- 1. 3-Oxaspiro 5,5 undecane-2,4-dione 98 1010-26-0 [sigmaaldrich.com]
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